

# "Bis(4-methoxycarbonylphenyl) Terephthalate molecular weight and formula"

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Bis(4-methoxycarbonylphenyl)*  
*Terephthalate*

Cat. No.: *B044951*

[Get Quote](#)

## Technical Data for Bis(4-methoxycarbonylphenyl) Terephthalate

This document provides the core physicochemical properties of **Bis(4-methoxycarbonylphenyl) Terephthalate**, a compound relevant to researchers in materials science and polymer chemistry. The following data has been compiled from reputable chemical databases.

### Molecular Formula and Weight

**Bis(4-methoxycarbonylphenyl) terephthalate** is a chemical compound with the molecular formula  $C_{24}H_{18}O_8$  [1][2][3][4]. Its molecular weight is approximately 434.4 g/mol [1][2][4][5].

A more precise molecular weight has been reported as 434.39492 g/mol [3]. For most practical laboratory applications, the value of 434.40 g/mol is commonly used [2][4].

The table below summarizes the key identifiers and molecular properties of this compound.

Parameter	Value
Chemical Name	Bis(4-methoxycarbonylphenyl) Terephthalate
Molecular Formula	C <sub>24</sub> H <sub>18</sub> O <sub>8</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	434.40 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	99328-23-1 <a href="#">[2]</a>
Synonyms	Terephthalic Acid Bis[4-(methoxycarbonyl)phenyl] Ester, 1,4-Benzenedicarboxylic acid, bis[4-(methoxycarbonyl)phenyl] ester <a href="#">[1]</a>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bis(4-methoxycarbonylphenyl) Terephthalate | C<sub>24</sub>H<sub>18</sub>O<sub>8</sub> | CID 13878968 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [securewellnessgroup.com](https://securewellnessgroup.com) [[securewellnessgroup.com](https://securewellnessgroup.com)]
- 3. Bis(4-Methoxycarbonylphenyl) Terephthalate [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 4. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 5. Bis(4-methoxycarbonylphenyl) Terephthalate [[myskinrecipes.com](https://myskinrecipes.com)]
- To cite this document: BenchChem. ["Bis(4-methoxycarbonylphenyl) Terephthalate molecular weight and formula"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044951#bis-4-methoxycarbonylphenyl-terephthalate-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)